

Standard Operating Procedure: Safe Handling of Allyltriphenylsilane

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Compound of Interest

Compound Name: **Allyltriphenylsilane**

Cat. No.: **B103027**

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This document provides essential safety and logistical information for the handling and disposal of **Allyltriphenylsilane** (CAS: 18752-21-1). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Risk Assessment

Allyltriphenylsilane is an organosilane compound that is a solid at room temperature.^[1] While it is not classified as hazardous under GHS, it may cause skin, eye, and respiratory tract irritation.^[1] Upon exposure to water or open flame, it can produce irritating fumes and organic acid vapors.^[1]

Key Physical and Chemical Properties:

Property	Value	Source
Physical State	Solid	[1]
Formula	C ₂₁ H ₂₀ Si	[1]
Molecular Weight	300.47 g/mol	
Storage Class	11 - Combustible Solids	

Personal Protective Equipment (PPE)

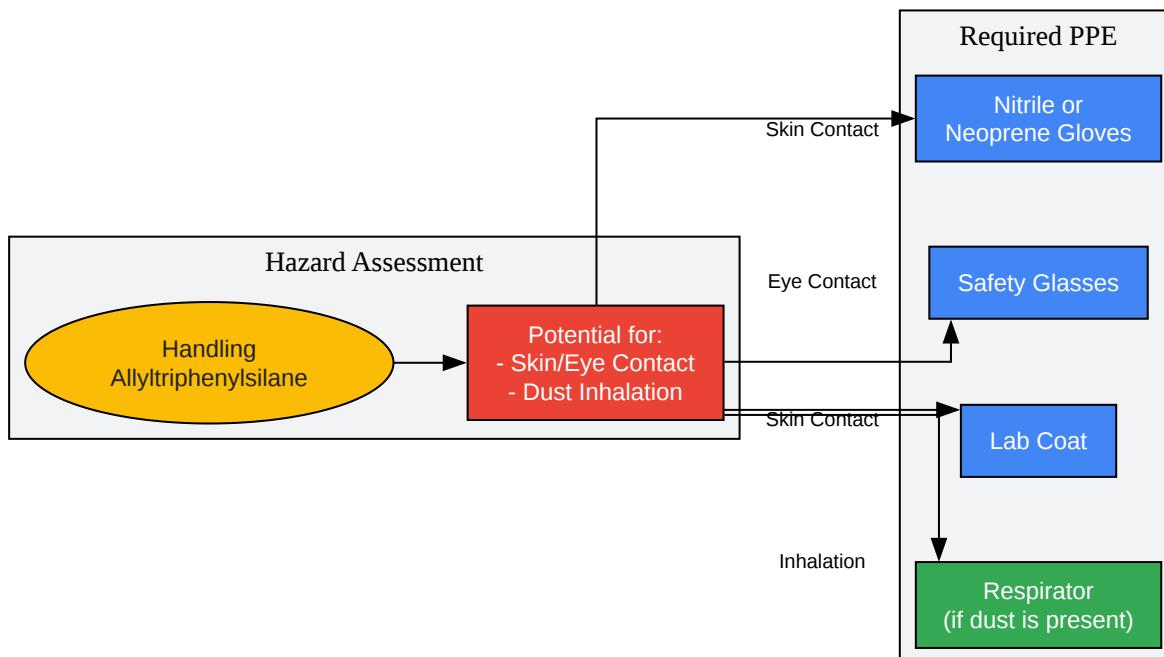
The selection of appropriate PPE is critical to minimize exposure. The following PPE is mandatory when handling **Allyltriphenylsilane**.

2.1. Standard PPE:

- Hand Protection: Neoprene or nitrile rubber gloves are required.[1] Always inspect gloves for integrity before use and change them frequently, especially if contact with the chemical occurs.[2]
- Eye Protection: Safety glasses are the minimum requirement.[1] It is recommended that contact lenses not be worn.[1]
- Body Protection: A lab coat and suitable protective clothing must be worn to prevent skin contact.[1][2]
- Footwear: Closed-toe shoes must be worn in the laboratory.[2]

2.2. Task-Specific PPE:

- Respiratory Protection: If there is a risk of inhaling dust, a NIOSH-certified dust and mist respirator with an orange cartridge is recommended.[1] Engineering controls, such as a fume hood, should be the primary method of exposure control.[3]



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Fig. 1: PPE selection based on hazard assessment.

Operational Plan: Step-by-Step Handling Procedure

Adherence to the following experimental workflow is mandatory to ensure safe handling.

3.1. Preparation:

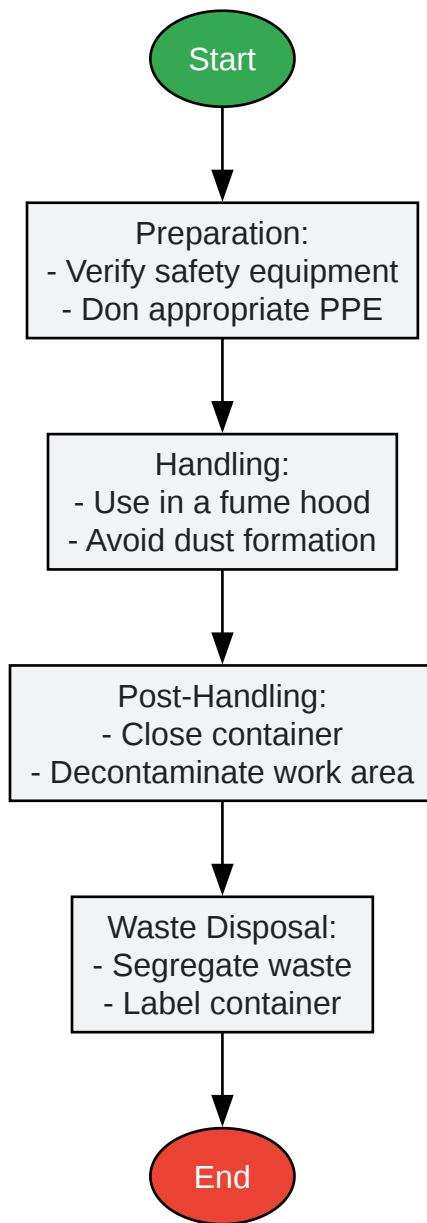
- Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.
- Verify that a safety shower and eyewash station are accessible and operational.
- Don all required PPE as outlined in Section 2.
- Keep the container of **Allyltriphenylsilane** tightly closed when not in use.[\[1\]](#)

3.2. Handling and Use:

- Handle the solid material carefully to avoid the formation of dust.[[1](#)]
- Use in a well-ventilated area. Local exhaust or general room ventilation should be provided to minimize exposure to dust.[[1](#)]
- Avoid contact with skin and eyes.[[1](#)]
- Do not breathe in the dust.[[1](#)]
- After handling, wash hands and other exposed areas with mild soap and water before eating, drinking, smoking, or leaving the work area.[[1](#)]

3.3. Spill Management:

- In case of a spill, evacuate unnecessary personnel from the area.[[1](#)]
- Wear appropriate PPE, including respiratory protection, before attempting to clean up.[[1](#)]
- Carefully sweep or shovel the spilled solid into a suitable container for disposal.[[1](#)]
- Use dikes or absorbents to prevent the spill from entering sewers or streams.[[1](#)]



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Fig. 2: Workflow for handling **Allyltriphenylsilane**.

Disposal Plan

Proper disposal of **Allyltriphenylsilane** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

4.1. Waste Collection:

- Collect waste **Allyltriphenylsilane** and any contaminated materials (e.g., gloves, absorbent pads) in a clearly labeled, sealed container.
- Ensure the waste container is compatible with the chemical.[[4](#)]

4.2. Disposal Method:

- **Allyltriphenylsilane** may be incinerated.[[1](#)]
- Do not dispose of this chemical into the sewer system.[[1](#)]
- All waste disposal must be conducted in accordance with local, state, and federal regulations.[[1](#)] Contact your institution's environmental health and safety department for specific guidance.

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